# Structural Analysis and Solid-State Profiling of Indole-5-Carboxylic Acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Indole-5-carboxylic acid* |
| *CAS No.:* | *1670-81-1* |
| *Cat. No.:* | *B555147* |

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## Executive Summary

**Indole-5-carboxylic acid** (I5CA) serves as a critical isostere for tryptophan and a scaffold in fragment-based drug discovery (FBDD).[1] Unlike its 3-substituted counterparts, I5CA presents a unique solid-state landscape dominated by strong intermolecular hydrogen bonding that dictates its thermodynamic stability and solubility profile.[1]

This guide provides a structural comparison of the Thermodynamically Stable Anhydrous Form against potential Solvated/Metastable States. It integrates crystallographic data with practical isolation protocols to ensure batch-to-batch consistency in pharmaceutical intermediates.[1]

## The Polymorphic Landscape: Anhydrous vs. Solvated Systems[1]

While many indole derivatives exhibit enantiotropic polymorphism (reversible phase changes), **Indole-5-carboxylic acid** is most frequently encountered in its Monoclinic Anhydrous Form (Form I).[1] However, during process scale-up, "pseudo-polymorphs" (solvates) often emerge, leading to variable melting points and dissolution rates.[1]

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## Comparative Overview

| Feature | Anhydrous Form I (Target) | Solvated/Metastable States (Risk) |
|---|---|---|
| Crystal System | Monoclinic ( ) | Variable (Triclinic/Monoclinic) |
| Thermodynamic Stability | Stable up to melting | Metastable; prone to desolvation |
| Melting Point | 211–214 °C (Sharp) | < 200 °C (Broad/Decomposition) |
| Primary Interaction | Strong Carboxylic Dimers ( ) | Solvent-mediated bridges |
| Process Risk | Low (Preferred State) | High (Risk of phase collapse) |

# Structural Characterization: The "Why" Behind the Stability

To control the solid form, one must understand the supramolecular synthons driving the lattice energy.[1] I5CA does not pack randomly; it follows a hierarchy of hydrogen bonding rules.

## The Supramolecular Hierarchy

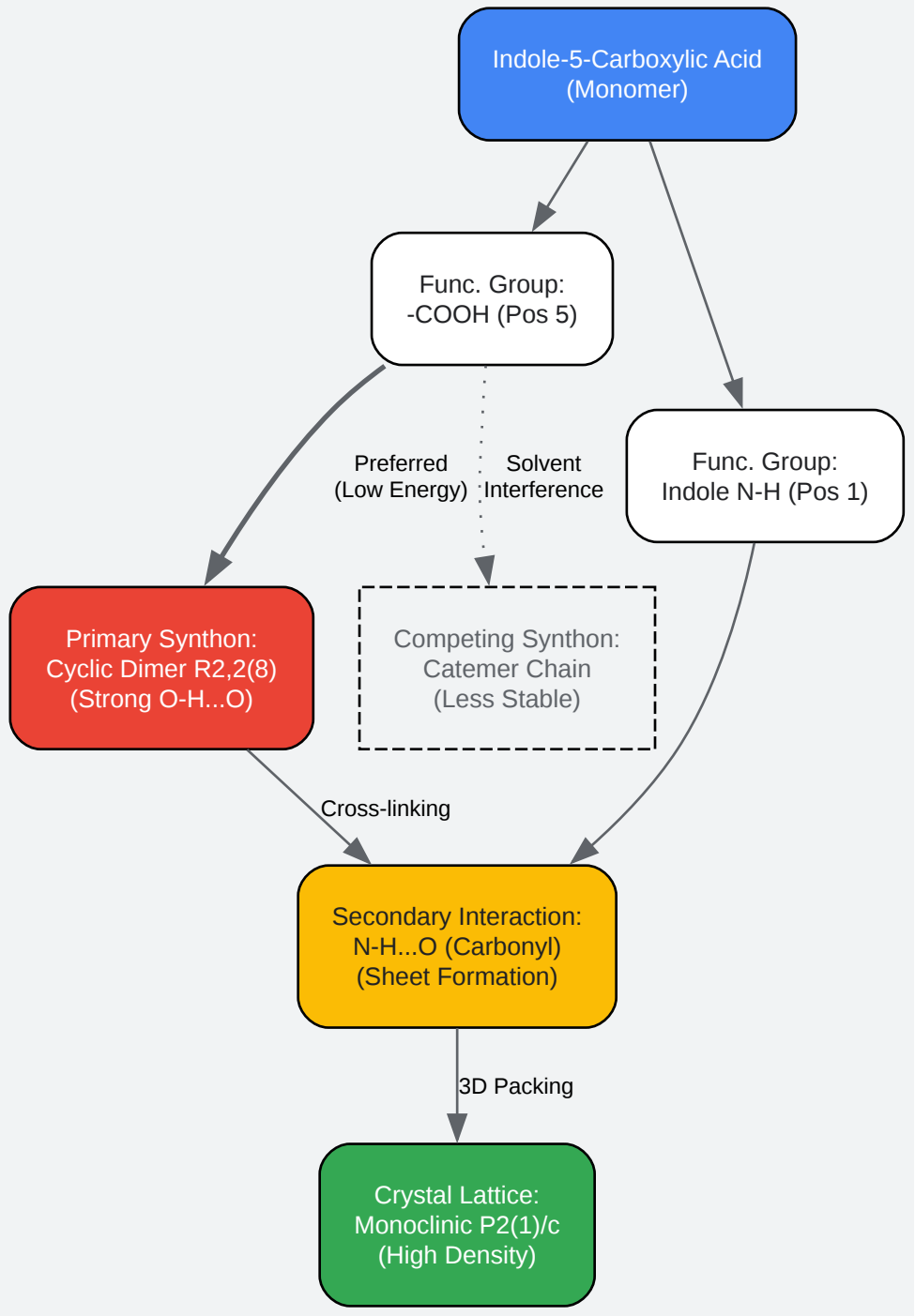
The crystal lattice is stabilized by two competing synthons.[1] In the stable Form I, the Homosynthon dominates.[1]

- Primary Synthon ( ): Two carboxylic acid groups face each other, forming a cyclic dimer with two O-H...O hydrogen bonds. This is the "anchor" of the structure.[1]
- Secondary Synthon (N-H...O): The indole nitrogen (N1) acts as a donor to the carbonyl oxygen of an adjacent dimer, creating 2D sheets or 3D networks depending on the packing. [1]

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## Visualization of Synthon Logic

The following diagram illustrates the assembly logic from molecule to crystal lattice.




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Caption: Hierarchical assembly of I5CA. The cyclic dimer (Red) is the thermodynamic sink, while N-H interactions (Yellow) stabilize the 3D packing.[1]

## Physicochemical Performance Data

The following data compares the performance of the pure anhydrous form against typical process variations.

### Table 1: Physicochemical Properties Comparison

| Property | Anhydrous Form I | Solvated Forms (e.g., MeOH/Hydrate) | Relevance |
|---|---|---|---|
| Melting Point ( ) | 211–214 °C | 180–205 °C (with desolvation endotherm) | correlates with lattice energy.[1][2] Lower indicates lower stability.[1] |
| Solubility (EtOH) | ~50 mg/mL | > 60 mg/mL (Transient) | Solvates often dissolve faster but may precipitate the stable form (Ostwald Ripening). |
| Density | ~1.45 g/cm³ | < 1.40 g/cm³ | Higher density in Form I indicates more efficient packing (better tabletability). |
| Hygroscopicity | Low (< 0.5% wt gain) | High (Variable) | Critical for shelf-life stability. |

## Experimental Protocols

To guarantee the isolation of the stable Anhydrous Form I, specific solvent systems and thermal histories are required.[1]

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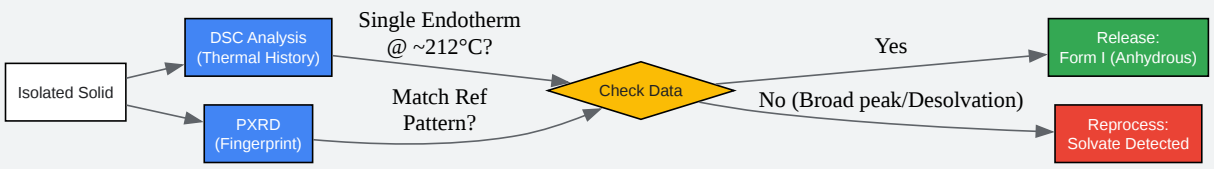
## Protocol: Recrystallization of Form I

Objective: Purify crude I5CA and ensure removal of solvates.[1]

- Dissolution: Suspend crude I5CA in Ethanol (99%) at a ratio of 20 mL per gram. Heat to reflux (approx. 78°C) until full dissolution.[1]
- Filtration: Filter hot (through 0.45 µm PTFE) to remove inorganic salts or charcoal.[1]
- Nucleation: Allow the filtrate to cool slowly to 25°C over 4 hours. Rapid cooling may trap solvent.
- Anti-Solvent Addition (Optional): If yield is low, add Water (pre-warmed to 40°C) dropwise until turbidity persists, then cool to 4°C.[1]
- Isolation: Filter the white crystalline solid.
- Drying (Critical): Dry under vacuum at 60°C for 12 hours. This step ensures the collapse of any transient solvates into the anhydrous lattice.[1]

## Analytical Workflow

The following workflow ensures the material meets the structural specification.




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Caption: Quality Control workflow. DSC serves as the primary check for solvates (desolvation events <200°C).[1]

## Implications for Drug Development[1]

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Choosing the correct form of I5CA is not merely an academic exercise; it impacts the entire development chain:

- Bioavailability: While solvates often have higher apparent solubility, they are metastable.[1] In a suspension formulation, a solvate may convert to the stable Form I, causing crystal growth and a sudden drop in bioavailability (dose dumping or loss of efficacy).[1]
- Processability: The high-density Form I has better flow properties for capsule filling compared to the often needle-like habits of solvated forms.[1]
- Regulatory: The FDA requires strict control of polymorphic forms.[1] Demonstrating that your process consistently yields Form I (via the protocols above) is essential for CMC (Chemistry, Manufacturing, and Controls) filings.

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